

An In-depth Technical Guide on the Physicochemical Properties of 2,4-Dibromoaniline

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Compound of Interest

Compound Name: **2,4-Dibromoaniline**

Cat. No.: **B7723984**

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,4-Dibromoaniline** (CAS No: 615-57-6). It is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and chemical synthesis. The document details key physical and chemical characteristics, presents experimental protocols for their determination, and includes spectral data for structural elucidation. All quantitative data are summarized in structured tables for ease of reference and comparison.

Chemical Identity and Structure

2,4-Dibromoaniline is a halogenated aromatic amine. Its structure consists of a benzene ring substituted with an amino group (-NH₂) at position 1, and two bromine atoms at positions 2 and 4. This substitution pattern significantly influences its chemical reactivity and physical properties.

- IUPAC Name: **2,4-dibromoaniline**
- Molecular Formula: C₆H₅Br₂N^[1]^[2]^[3]

- Molecular Weight: 250.92 g/mol [4][5]
- CAS Registry Number: 615-57-6[1][2][3]
- Canonical SMILES: C1=CC(=C(C=C1Br)Br)N[4]
- InChI Key: DYSRXWYRUJCNFI-UHFFFAOYSA-N[2][3]

Tabulated Physicochemical Properties

The following tables summarize the key quantitative physicochemical properties of **2,4-Dibromoaniline** compiled from various sources.

Table 1: Physical and Chemical Properties

Property	Value	References
Appearance	White to light yellow/brown/grey crystals or powder	[2][3][4][6][7]
Melting Point	76.5 - 82.5 °C	[1][2][3][4][6]
Boiling Point	264.8 °C @ 760 mmHg 156 °C @ 24 mmHg	[1][4][5][6]
Density	2.0 - 2.26 g/cm ³	[1][4][5][6]
Water Solubility	Insoluble	[4][5][7]
Solubility (Other)	Soluble in Methanol, Toluene	
pKa (Predicted)	1.83 ± 0.10	[4][5][7]
LogP	3.26 - 3.38	[1][4]
Flash Point	114 °C	[1][4]
Vapor Pressure	0.0095 mmHg @ 25°C	[4]

Table 2: Spectral Data Summary

Spectral Data Type	Key Information	References
¹ H NMR	Spectra available in CDCl ₃ and DMSO-d ₆	[6][8][9]
¹³ C NMR	Spectra available in CDCl ₃	[6][9]
¹⁵ N NMR	Spectra available in DMSO-d ₆	[10]
Infrared (IR)	Spectra available (KBr disc, nujol mull)	[6][11]
Mass Spectrometry (MS)	Electron Ionization (EI) spectra available	[6]

Experimental Protocols

This section details the methodologies for determining key physicochemical properties of solid organic compounds like **2,4-Dibromoaniline**.

Melting Point Determination

The melting point is a crucial indicator of purity. Pure crystalline solids typically exhibit a sharp melting range of 0.5-1.0°C, whereas impurities lower the melting point and broaden the range. [12]

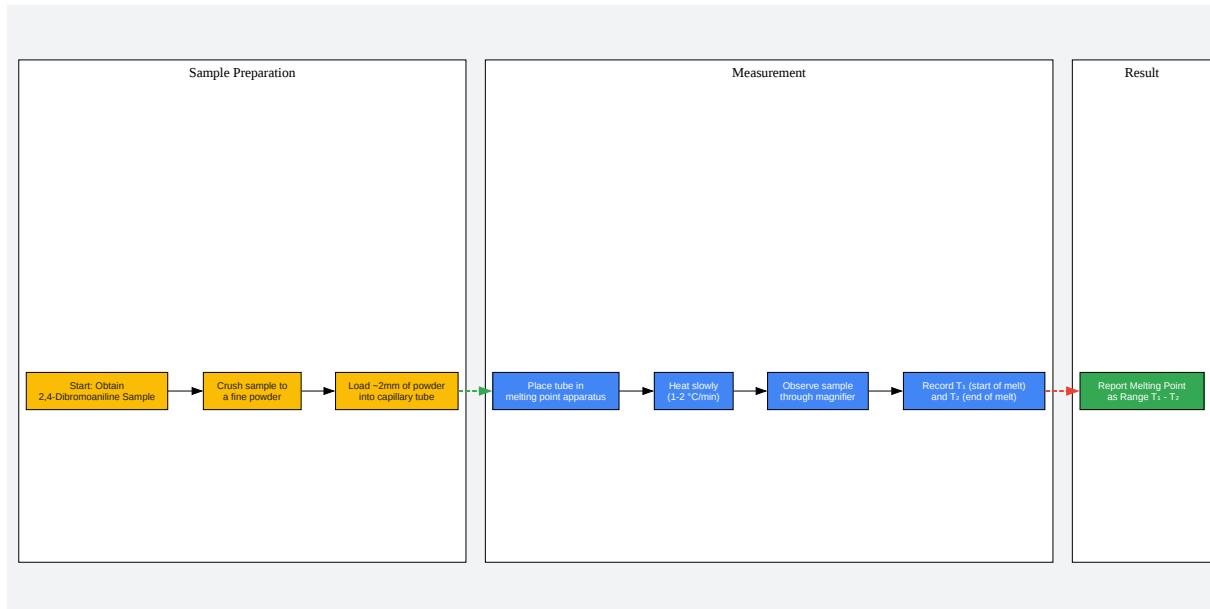
Principle: A small, finely powdered sample is heated slowly, and the temperature range from the first sign of melting (first drop of liquid) to complete liquefaction is recorded.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt) or Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional, for grinding crystals)

Procedure:

- Sample Preparation: Place a small amount of dry **2,4-Dibromoaniline** on a clean, dry surface. If the sample consists of large crystals, gently crush it into a fine powder.
- Capillary Loading: Push the open end of a capillary tube into the powder. Tap the sealed end gently on a hard surface to pack the powder down. Repeat until a packed column of 1-2 mm height is achieved at the bottom of the tube.[13]
- Apparatus Setup: Place the loaded capillary tube into the heating block or attach it to the thermometer in a Thiele tube apparatus.[12][14]
- Heating:
 - Rapid Determination (Optional): Heat the sample rapidly to find an approximate melting point. This helps in setting the parameters for a more accurate measurement.[12]
 - Accurate Determination: Allow the apparatus to cool. Heat again, but at a slow, controlled rate (approx. 1-2 °C per minute) as the temperature approaches the expected melting point.[12][15]
- Observation and Recording:
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the last solid crystal melts completely.[14]
 - The melting point is reported as the range $T_1 - T_2$.



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Caption: Workflow for determining the melting point of a solid organic compound.

Solubility Classification

Solubility tests provide valuable information about the functional groups present in a molecule. The general principle "like dissolves like" is a useful guide.

Principle: The solubility of a small amount of the compound is systematically tested in a series of solvents of varying polarity and pH to classify it.

Reagents:

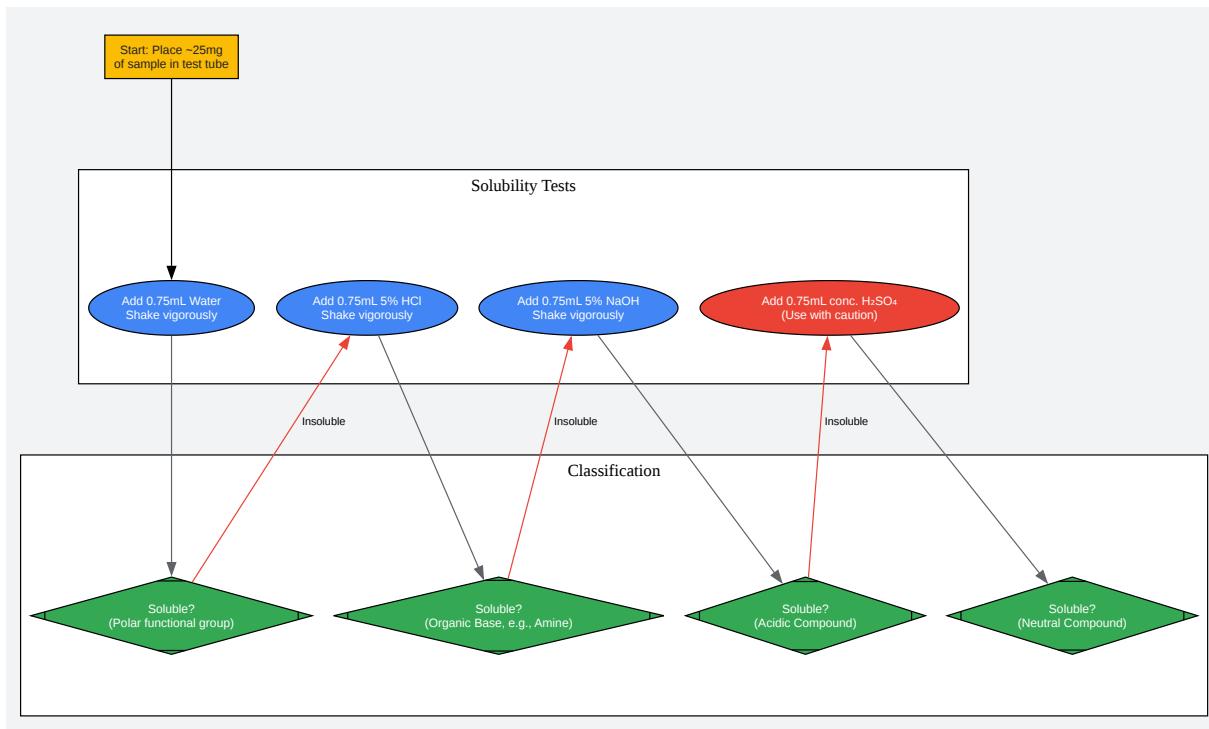
- Distilled water
- Diethyl ether

- 5% Sodium Hydroxide (NaOH) solution
- 5% Sodium Bicarbonate (NaHCO₃) solution
- 5% Hydrochloric Acid (HCl) solution
- Concentrated Sulfuric Acid (H₂SO₄)

Procedure:

- Initial Test (Water): In a small test tube, add ~25 mg of **2,4-Dibromoaniline**. Add 0.75 mL of distilled water in portions, shaking vigorously after each addition. Observe if the compound dissolves.[16]
- Ether Test: If the compound is water-soluble, repeat the test with diethyl ether to assess its polarity.
- Acid/Base Tests (for water-insoluble compounds):
 - 5% NaOH: Test the solubility in 5% NaOH. Solubility indicates an acidic functional group.
 - 5% NaHCO₃: If soluble in NaOH, test in 5% NaHCO₃. Solubility here indicates a strong acid.
 - 5% HCl: If insoluble in NaOH, test solubility in 5% HCl. Solubility indicates the presence of a basic group (like an amine).[16][17]
- Concentrated H₂SO₄: If the compound is insoluble in water, dilute acid, and dilute base, and contains no nitrogen or sulfur, its solubility in cold, concentrated sulfuric acid is tested. Solubility (often with a color change) suggests the presence of a neutral compound with a functional group containing oxygen, or an alkene/alkyne.

Given that **2,4-Dibromoaniline** is an amine, it is expected to be insoluble in water but soluble in 5% HCl.



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Caption: Logical workflow for the solubility classification of an organic compound.

Applications in Research and Development

2,4-Dibromoaniline serves as a versatile intermediate in organic synthesis. Its primary applications are found in the manufacturing of:

- Pharmaceuticals: It is used in the preparation of various active pharmaceutical ingredients (APIs), including glycopeptides and targeted bifunctional degraders.[4][5]
- Agrochemicals: It acts as a building block for certain pesticides.[6][7]

- Dyes and Materials: The compound is a precursor in the synthesis of dyes and specialty polymers.[6]
- Cross-Coupling Reactions: In medicinal chemistry, it is a substrate for palladium-catalyzed cross-coupling reactions to construct more complex molecules.[4][6]

Safety and Handling

2,4-Dibromoaniline is classified as toxic if swallowed and causes skin and eye irritation. It may also cause respiratory irritation.

- Hazard Codes: T, Xn, Xi, N[4][5]
- Risk Statements: R20/21/22, R25, R33, R36/37/38, R51/53[4][6]
- Safety Statements: S26, S45, S61, S36/37/39[4][6]
- Handling: Use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Handle in a well-ventilated area or a fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry place below +30°C, away from incompatible materials.[4][5] It should be stored under an inert atmosphere as it can be air-sensitive.

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